

# Application Notes and Protocols for Topical Formulation of BAY 1003803

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## Compound of Interest

Compound Name: BAY 1003803

CAS No.: 1152781-51-5

Cat. No.: B15144598

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and characterization of topical formulations containing **BAY 1003803**, a potent and selective non-steroidal glucocorticoid receptor (GR) agonist. The protocols outlined below are intended for research and preclinical development purposes.

## Introduction to BAY 1003803

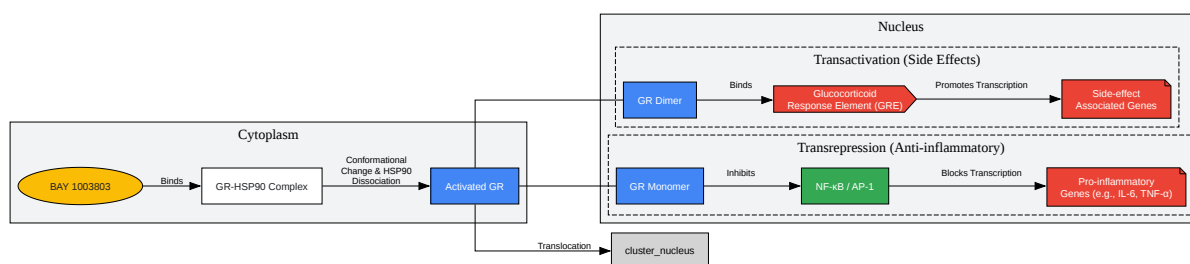
**BAY 1003803** is a novel investigational drug that acts as a selective agonist of the glucocorticoid receptor.[1][2][3] It is being explored for the topical treatment of inflammatory skin conditions such as psoriasis and atopic dermatitis.[1][2] Its mechanism of action is thought to involve the preferential activation of the GR transrepression pathway over the transactivation pathway, which may lead to a more favorable side-effect profile compared to traditional corticosteroids.[4]

Table 1: Physicochemical Properties of **BAY 1003803**

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>18</sub> ClF <sub>5</sub> N <sub>2</sub> O <sub>4</sub>	[2]
Molecular Weight	492.83 g/mol	[2]
Appearance	Solid	[2]
Solubility	Poorly soluble in water. Soluble in organic solvents like DMSO and ethanol.	[1]

## Glucocorticoid Receptor Signaling Pathway

**BAY 1003803** exerts its effects by modulating the glucocorticoid receptor signaling pathway. The diagram below illustrates the key mechanisms of GR activation, including the desired transrepression pathway for anti-inflammatory effects and the transactivation pathway associated with potential side effects.



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Glucocorticoid Receptor Signaling Pathway for **BAY 1003803**.

## Topical Formulation Protocols

The poor aqueous solubility of **BAY 1003803** necessitates careful selection of excipients to ensure adequate drug solubilization, stability, and skin penetration. Below are starting point protocols for three common types of topical formulations: a simple solution, a hydrogel, and a cream.

### Protocol 1: Simple Solution for Preclinical Studies

This protocol is adapted from formulations used for in vivo animal studies and is suitable for initial screening.

Table 2: Composition of **BAY 1003803** Simple Solution (1 mg/mL)

Component	Function	Percentage (w/v)
BAY 1003803	Active Pharmaceutical Ingredient	0.1%
Dimethyl Sulfoxide (DMSO)	Solvent	10%
Polyethylene Glycol 300 (PEG 300)	Co-solvent	40%
Polysorbate 80 (Tween-80)	Surfactant/Solubilizer	5%
Saline (0.9% NaCl)	Vehicle	44.9%

#### Preparation Method:

- Weigh the required amount of **BAY 1003803**.
- In a sterile container, add the DMSO and dissolve **BAY 1003803** with gentle stirring or sonication.
- Add the PEG 300 to the solution and mix until uniform.
- Add the Tween-80 and mix thoroughly.
- Finally, add the saline to the mixture and stir until a clear, homogenous solution is obtained.

## Protocol 2: Hydrogel Formulation

Hydrogels offer a cosmetically elegant and non-greasy vehicle for topical delivery.

Table 3: Composition of **BAY 1003803** Hydrogel (0.1% w/w)

Component	Function	Percentage (w/w)
BAY 1003803	Active Pharmaceutical Ingredient	0.1%
Ethanol	Solvent	15.0%
Propylene Glycol	Co-solvent, Humectant	10.0%
Carbomer 940	Gelling Agent	1.0%
Triethanolamine	Neutralizing Agent	q.s. to pH 6.0-6.5
Purified Water	Vehicle	q.s. to 100%

Preparation Method:

- Disperse Carbomer 940 in purified water with continuous stirring until a uniform dispersion is formed.
- In a separate container, dissolve **BAY 1003803** in ethanol and propylene glycol.
- Slowly add the drug solution to the carbomer dispersion while stirring.
- Neutralize the gel by adding triethanolamine dropwise until the desired pH (6.0-6.5) is reached and a clear, viscous gel is formed.

## Protocol 3: Oil-in-Water (O/W) Cream Formulation

Creams are suitable for providing a moisturizing effect along with drug delivery.

Table 4: Composition of **BAY 1003803** O/W Cream (0.1% w/w)

Phase	Component	Function	Percentage (w/w)
Oil Phase	Cetyl Alcohol	Stiffening Agent, Emollient	5.0%
Stearyl Alcohol	Stiffening Agent, Emollient	5.0%	
Mineral Oil	Emollient, Vehicle	10.0%	
Sorbitan Monostearate	Emulsifier	2.0%	
Aqueous Phase	BAY 1003803	Active Pharmaceutical Ingredient	0.1%
Propylene Glycol	Co-solvent, Humectant	10.0%	
Polysorbate 80	Emulsifier	3.0%	
Glycerin	Humectant	5.0%	
Purified Water	Vehicle	q.s. to 100%	
Preservative	Phenoxyethanol	Preservative	0.5%

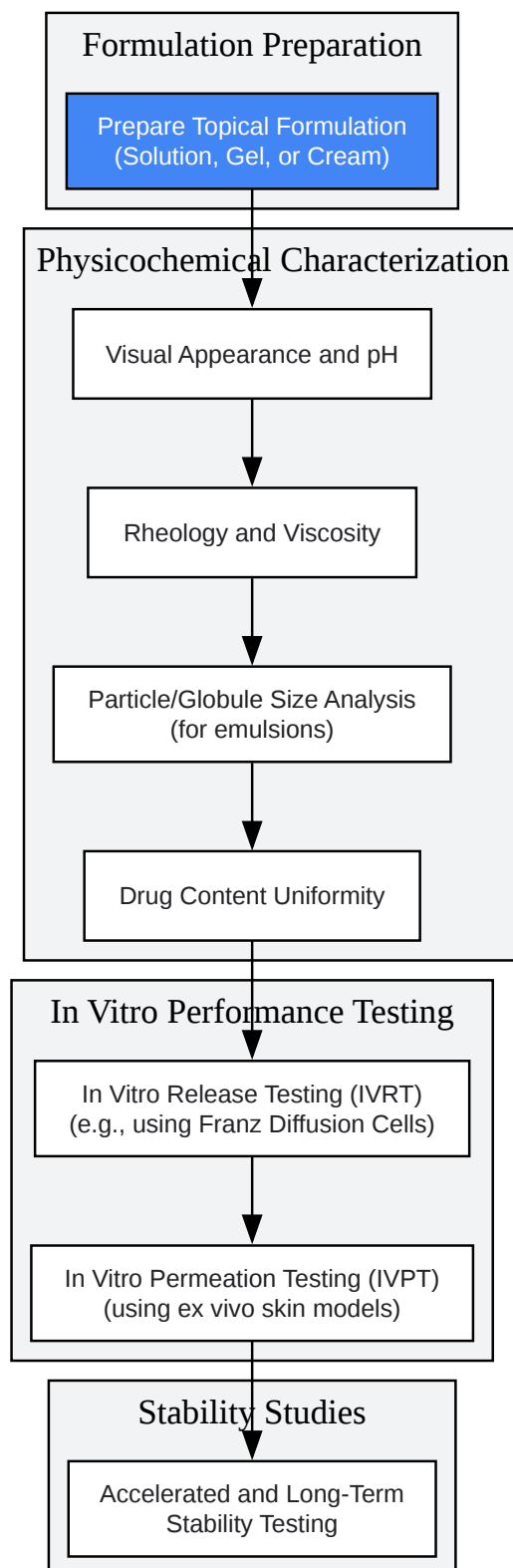
#### Preparation Method:

- Heat the components of the oil phase to 70-75°C in a suitable vessel.
- In a separate vessel, dissolve **BAY 1003803** in propylene glycol. Add the remaining components of the aqueous phase and heat to 70-75°C.
- Slowly add the aqueous phase to the oil phase with continuous homogenization until a uniform emulsion is formed.
- Cool the emulsion to approximately 40°C with gentle stirring.
- Add the preservative and continue to stir until the cream has cooled to room temperature.

## Experimental Workflow for Formulation

### Characterization

The following diagram outlines the key experimental steps for the characterization of the prepared topical formulations.



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Workflow for the Characterization of Topical Formulations.

## Quality Control Parameters

The following table summarizes key quality control parameters and their acceptable limits for topical formulations.

Table 5: Quality Control Specifications for Topical Formulations

Parameter	Method	Specification
Appearance	Visual Inspection	Homogenous, free from phase separation and particulate matter.
pH	pH meter	5.5 - 7.0
Viscosity	Rotational Viscometer	Gel: 5,000 - 15,000 cP Cream: 20,000 - 50,000 cP
Drug Content	HPLC-UV	90.0% - 110.0% of label claim
In Vitro Release Rate	Franz Diffusion Cell	Dependent on formulation, to be established.
Microbial Limits	USP <61> and <62>	Meets acceptance criteria for non-sterile products.

## Conclusion

The development of a stable and effective topical formulation for **BAY 1003803** is crucial for its potential therapeutic application. The protocols and characterization methods provided in these application notes serve as a foundational guide for researchers. Formulation optimization will be necessary to achieve the desired physicochemical properties, drug delivery profile, and stability for clinical success.

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- [4. Topical Nonsteroidal Anti-Inflammatory Drugs: The Importance of Drug, Delivery, and Therapeutic Outcome | Semantic Scholar \[semanticscholar.org\]](#)
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